

# Essential Safety and Logistical Information for Handling Deruxtecan-d5

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## Compound of Interest

Compound Name: Deruxtecan-d5

Cat. No.: B12370803

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Deruxtecan-d5**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment. Deruxtecan is a cytotoxic agent and a component of an antibody-drug conjugate (ADC), requiring stringent handling precautions.<sup>[1]</sup> While this guide addresses **Deruxtecan-d5**, the safety precautions are based on the well-documented hazardous nature of the parent compound, Deruxtecan, as the deuterated form is expected to have similar toxicological properties.

## Hazard Identification and GHS Classification

Deruxtecan is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity, Category 4: Harmful if swallowed.<sup>[2][3]</sup>
- Skin Irritation, Category 2: Causes skin irritation.<sup>[2][3]</sup>
- Serious Eye Irritation, Category 2A: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation.

Signal Word: Warning



## Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the primary barrier against exposure. The following table summarizes the required PPE for handling **Deruxtecan-d5**.



PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate chemotherapy-rated gloves should be worn. Double-gloving is recommended, especially during procedures with a higher risk of splashing. Gloves should be inspected before use and changed immediately if contaminated or torn.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where Deruxtecand5 is handled. A face shield should be used in addition to goggles when there is a risk of splashing.
Skin and Body Protection	Laboratory coat or disposable gown	A dedicated lab coat, preferably with long sleeves and elastic cuffs, should be worn. For procedures with a higher risk of contamination, a disposable, fluid-resistant gown is recommended.
Respiratory Protection	Respirator	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form of the compound to avoid inhalation of dust particles. Engineering controls like a fume hood are the preferred method for minimizing inhalation exposure.



## Safe Handling and Operational Plan

### Engineering Controls:

- All work with **Deruxtecán-d5**, especially handling of the solid compound and preparation of solutions, must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible in the work area.

### Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If handling the solid form, weigh the compound in a fume hood on a tared, disposable weigh paper or in a contained vessel.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid aerosolization.
- Transport: When moving the compound or its solutions, use sealed, shatter-resistant secondary containers.
- Hygiene: After handling, remove gloves and wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

## Emergency Procedures



Emergency Situation	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material. Collect the absorbed material and contaminated surfaces into a sealed container for hazardous waste disposal. Clean the spill area with a suitable decontaminating solution.

## Disposal Plan

All materials contaminated with **Deruxtecán-d5** are considered cytotoxic waste and must be disposed of according to institutional and local regulations for hazardous chemical waste.

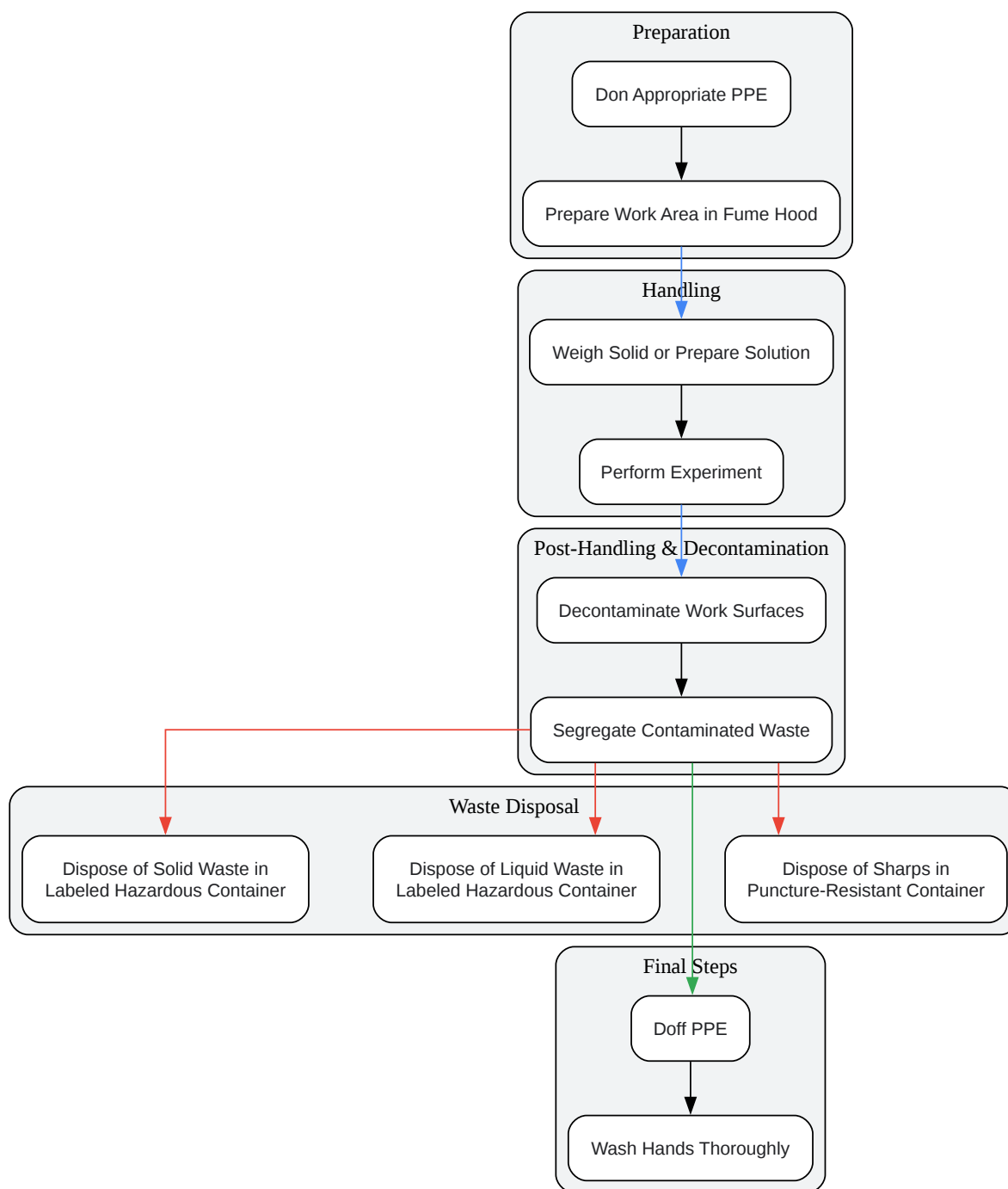
- Solid Waste: Contaminated PPE (gloves, gowns, bench paper), weigh papers, and any other solid materials should be collected in a dedicated, clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **Deruxtecán-d5** should be collected in a labeled, sealed, and leak-proof hazardous waste container. Do not dispose of down the drain.



- Sharps: Any sharps (needles, scalpels) contaminated with **Deruxtecan-d5** must be disposed of in a designated, puncture-resistant sharps container for cytotoxic waste.

## Workflow for Safe Handling and Disposal of Deruxtecan-d5





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Caption: Workflow for the safe handling and disposal of **Deruxtecán-d5**.



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## References

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